

Ortetamine relative potency in drug discrimination tests

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Compound Focus: Ortetamine

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Key Finding on Ortetamine Potency

Experimental data indicates that in animal drug discrimination tests, **ortetamine** substituted for dextroamphetamine, but with significantly lower potency.

Compound	Relative Potency (vs. Dextroamphetamine)	Training Drug	Experimental Model
Ortetamine (2-methylamphetamine) [1]	Approximately 1/10 the potency of dextroamphetamine [1]	Dextroamphetamine	Animal drug discrimination test (specific species not detailed)

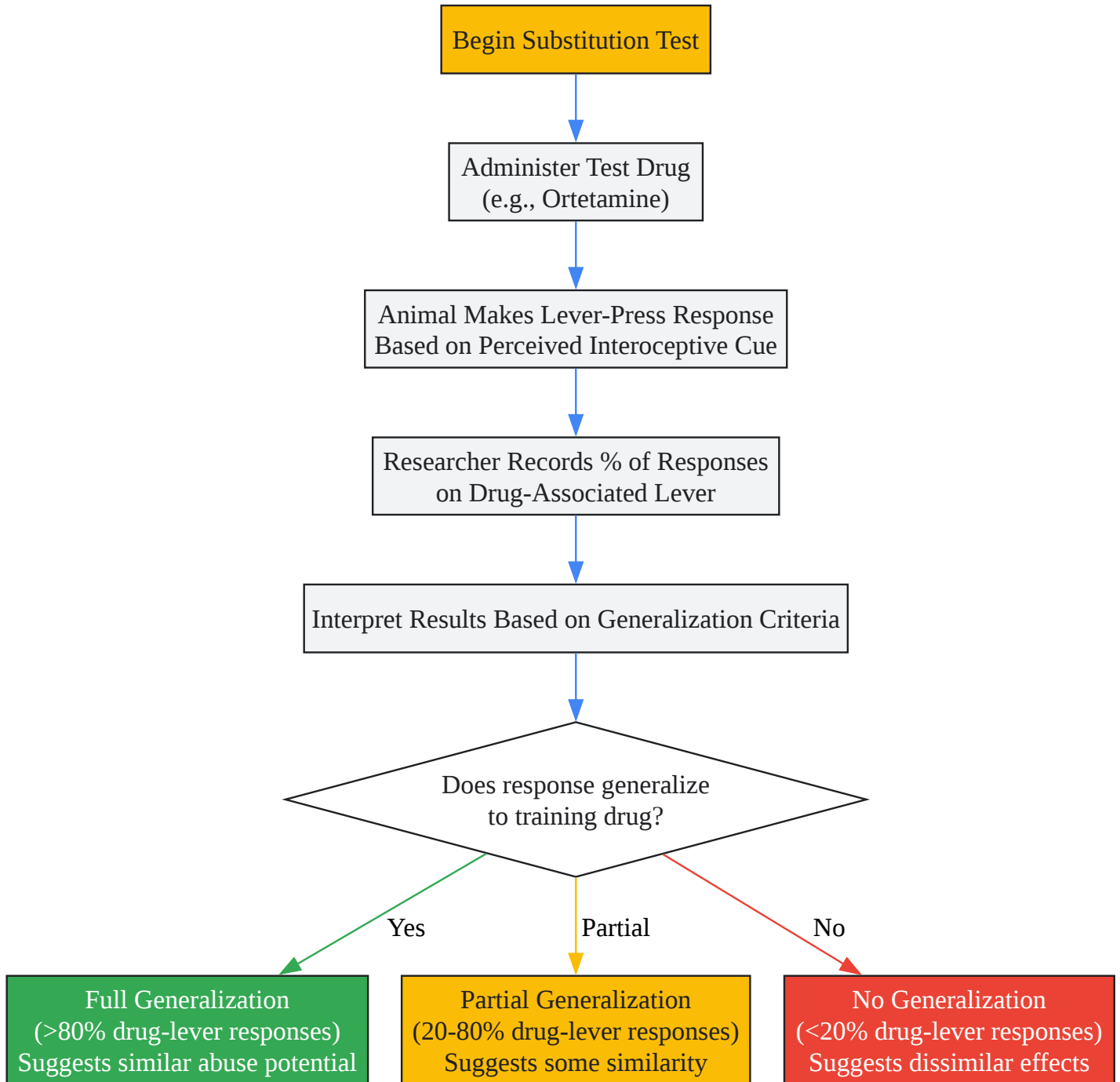
Standard Drug Discrimination Protocol

Drug discrimination studies are a mandatory part of nonclinical safety pharmacology for any drug that penetrates the brain [2] [3]. The standard experimental design involves training animals to discriminate a known drug of abuse from a vehicle [2].

The table below outlines the core phases of a typical study conducted in rats, which usually takes about 22 weeks to complete [3].

Study Phase	Primary Objective	Key Activities
Lever-Pressing Training	Establish operant behavior [3]	Train food-deprived rats to press levers for a reward (e.g., sucrose pellets).
Discrimination Training	Associate drug state with correct response [2] [3]	Train rats to press one lever after administration of a training drug (e.g., dextroamphetamine) and another lever after vehicle (e.g., saline).
Substitution Testing	Test for similar interoceptive stimuli [2] [3]	Administer the test drug (e.g., ortetamine) and record which lever the animal presses.

The following diagram illustrates the logic and workflow of the substitution test phase.



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Interpretation and Regulatory Significance

- **Pharmacological Specificity:** A positive substitution result suggests the test drug produces interoceptive stimuli similar to a known drug of abuse, indicating potential abuse liability [2] [3].
- **Regulatory Thresholds:** For regulatory purposes, partial generalization between 60% and 80% is still a cause for concern and may be treated as a "yellow flag" [2].

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References

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